

Introduction: The Strategic Value of Substituted Anthranilic Acid Scaffolds

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-Amino-2-ethoxybenzoic acid
hydrochloride

CAS No.: 1269053-30-6

Cat. No.: B3095791

[Get Quote](#)

In the landscape of modern medicinal chemistry and materials science, the substituted benzoic acid motif is a cornerstone of molecular design. Among these, aminobenzoic acids serve as exceptionally versatile scaffolds, possessing two reactive functional groups—the carboxylic acid and the aromatic amine—that allow for directed, stepwise elaboration into complex molecular architectures. **5-Amino-2-ethoxybenzoic acid hydrochloride** is a member of this valuable class of compounds. While not as extensively documented as its close analogs like 5-aminosalicylic acid (Mesalamine), its strategic placement of the amino and ethoxy groups presents a unique synthetic tool for researchers.^{[1][2][3]}

The ethoxy group at the 2-position, ortho to the carboxylic acid, imparts specific steric and electronic properties. It acts as a bioisostere for other alkoxy groups, like methoxy, potentially modulating a molecule's lipophilicity, metabolic stability, and binding interactions with biological targets.^{[1][4]} The amino group at the 5-position, para to the ethoxy group, is a key nucleophilic handle for a wide array of chemical transformations, including amide bond formation, diazotization, and N-alkylation. This guide provides a detailed examination of the synthesis, properties, and applications of **5-Amino-2-ethoxybenzoic acid hydrochloride**, positioning it as a valuable intermediate for professionals in drug development and organic synthesis.

Physicochemical Properties

The fundamental properties of a chemical intermediate are critical for its effective use in synthesis, dictating choices of solvents, reaction conditions, and purification methods. The hydrochloride salt form enhances stability and often improves handling characteristics compared to the free base.

Property	Value	Source
IUPAC Name	5-amino-2-ethoxybenzoic acid;hydrochloride	ChemBridge
CAS Number	1269053-30-6	[5]
Molecular Formula	C ₉ H ₁₂ ClNO ₃	Echemi
Molecular Weight	217.65 g/mol	Inferred from Formula
Appearance	White to off-white solid (predicted)	General Chemical Properties

Synthesis and Mechanistic Considerations

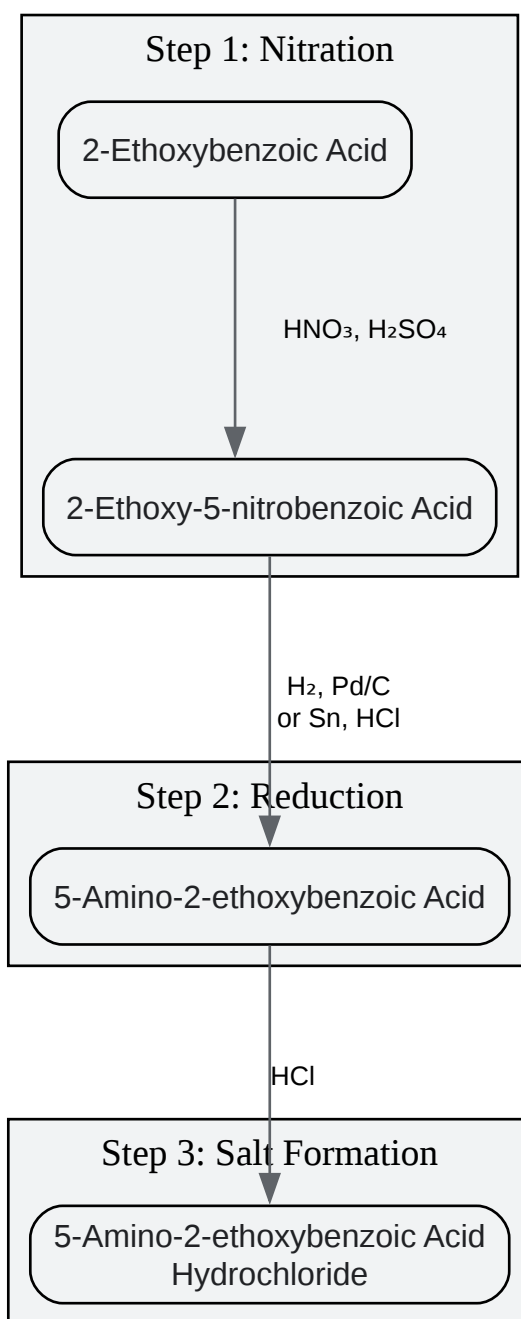
The synthesis of 5-Amino-2-ethoxybenzoic acid typically follows a classical and reliable pathway in aromatic chemistry: electrophilic nitration followed by reduction. This two-step process is efficient for installing an amino group on an activated benzene ring.

Step 1: Electrophilic Nitration of 2-Ethoxybenzoic Acid The starting material, 2-ethoxybenzoic acid, possesses an activating ethoxy group which is ortho-, para-directing.[6] Due to steric hindrance from the adjacent carboxylic acid, the incoming electrophile (the nitronium ion, NO₂⁺) is directed primarily to the position para to the ethoxy group, yielding 2-Ethoxy-5-nitrobenzoic acid. The nitronium ion is generated in situ from a mixture of concentrated nitric acid and sulfuric acid. The sulfuric acid acts as a catalyst, protonating the nitric acid to facilitate the loss of a water molecule and form the highly electrophilic NO₂⁺.

Step 2: Reduction of the Nitro Group The nitro group of 2-Ethoxy-5-nitrobenzoic acid is then reduced to the primary amine. A common and effective method for this transformation is catalytic hydrogenation.[7][8] The nitro compound is dissolved in a suitable solvent (e.g.,

ethanol or ethyl acetate) and exposed to hydrogen gas in the presence of a metal catalyst, typically palladium on carbon (Pd/C). The catalyst surface adsorbs both the hydrogen gas and the nitro compound, facilitating the reduction. Alternative reduction methods include the use of metals in acidic media, such as tin (Sn) or iron (Fe) in hydrochloric acid (HCl). This latter method conveniently produces the hydrochloride salt of the amine directly.[9]

Step 3: Formation of the Hydrochloride Salt If the reduction is performed under neutral conditions (e.g., catalytic hydrogenation), the resulting free amine is then treated with hydrochloric acid to precipitate the stable and more easily handled **5-Amino-2-ethoxybenzoic acid hydrochloride** salt.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway for **5-Amino-2-ethoxybenzoic acid hydrochloride**.

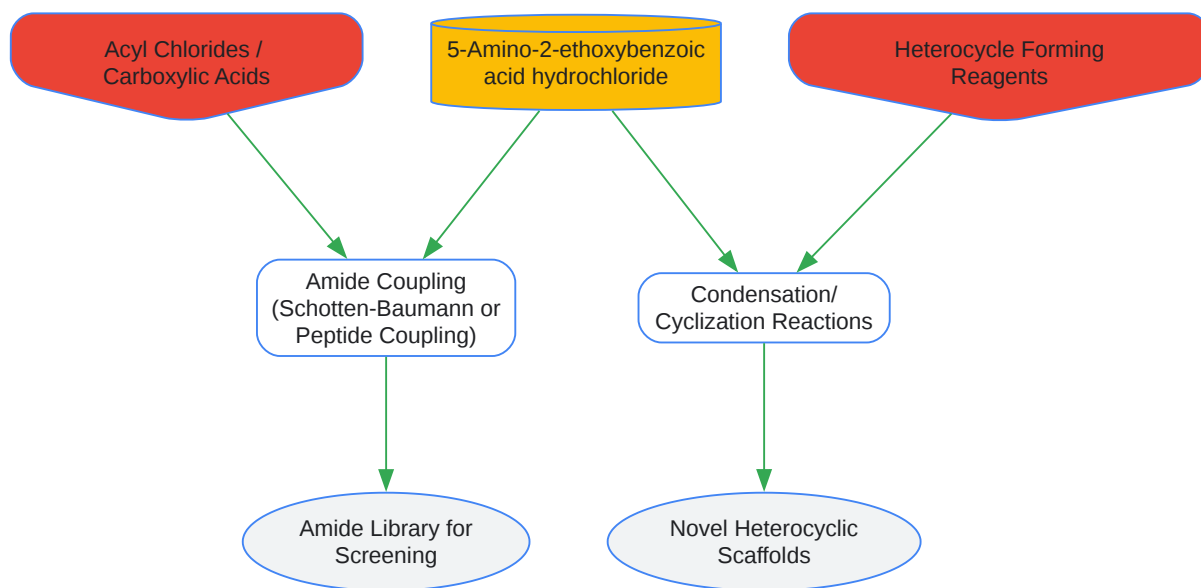
Applications in Drug Discovery and Organic Synthesis

The true value of **5-Amino-2-ethoxybenzoic acid hydrochloride** lies in its utility as a versatile building block.^[2] Its bifunctional nature allows it to serve as a scaffold for creating libraries of compounds for high-throughput screening or for the targeted synthesis of complex molecules.

1. **Amide Library Synthesis:** The primary amine is readily acylated by reaction with acyl chlorides or carboxylic acids (using coupling agents like EDC/HOBt) to form a diverse range of amides. This is a fundamental reaction in the synthesis of many pharmaceuticals, as the amide bond is a key structural feature in biologically active molecules.

2. **Synthesis of Heterocycles:** The dual functionality of this molecule makes it an excellent precursor for heterocyclic synthesis. For instance, the amino and carboxylic acid groups can be used to construct fused ring systems, which are prevalent in many classes of drugs, including kinase inhibitors and anti-infective agents.

3. **Intermediate for Bioactive Molecules:** Analogous compounds, such as 4-amino-5-chloro-2-methoxybenzoic acid, are precursors to potent 5-HT₄ receptor agonists and antagonists.^[10] This suggests that 5-Amino-2-ethoxybenzoic acid could be used to synthesize novel ligands for G-protein coupled receptors (GPCRs) or other biological targets, where the ethoxy group can fine-tune the pharmacological profile. Similarly, other substituted aminobenzoic acids are key intermediates in the synthesis of SGLT-2 inhibitors used in diabetes treatment.^[11]



[Click to download full resolution via product page](#)

Caption: Use of the title compound as a synthetic intermediate.

Experimental Protocol: Synthesis of N-(4-chlorobenzoyl)-5-amino-2-ethoxybenzoic acid

This protocol provides a representative example of how **5-Amino-2-ethoxybenzoic acid hydrochloride** is used in a standard amide coupling reaction.

Objective: To synthesize a model amide derivative to demonstrate the reactivity of the 5-amino group.

Materials:

- **5-Amino-2-ethoxybenzoic acid hydrochloride**
- 4-Chlorobenzoyl chloride

- Triethylamine (TEA) or Pyridine
- Dichloromethane (DCM), anhydrous
- Saturated sodium bicarbonate solution
- 1 M Hydrochloric acid
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Standard laboratory glassware, magnetic stirrer, and fume hood

Procedure:

- **Reaction Setup:** To a dry 100 mL round-bottom flask equipped with a magnetic stir bar, add **5-Amino-2-ethoxybenzoic acid hydrochloride** (1.0 eq).
- **Suspension:** Suspend the solid in anhydrous dichloromethane (DCM) (approx. 20 mL).
- **Base Addition:** Cool the suspension in an ice bath to 0 °C. Add triethylamine (2.2 eq) dropwise to the suspension. The triethylamine serves to neutralize the hydrochloride salt and to scavenge the HCl produced during the acylation. Stir for 15 minutes.
- **Acylation:** In a separate vial, dissolve 4-chlorobenzoyl chloride (1.05 eq) in a small amount of anhydrous DCM. Add this solution dropwise to the reaction mixture at 0 °C over 10 minutes.
- **Reaction:** Allow the reaction to warm to room temperature and stir for 4-6 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Workup:**
 - Quench the reaction by slowly adding 20 mL of water.
 - Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with 1 M HCl (2 x 20 mL), saturated sodium bicarbonate solution (2 x 20 mL), and brine (1 x 20 mL).

- Dry the organic layer over anhydrous magnesium sulfate.
- Purification:
 - Filter off the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
 - Purify the crude solid by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) to yield the pure amide product.

Safety and Handling

As with any laboratory chemical, proper safety precautions must be observed.

- Personal Protective Equipment (PPE): Wear safety glasses, a lab coat, and chemical-resistant gloves.
- Inhalation: May cause respiratory irritation. Handle in a well-ventilated fume hood.[\[12\]](#)
- Skin and Eye Contact: Causes skin and serious eye irritation. In case of contact, rinse immediately with plenty of water.[\[12\]](#)
- Ingestion: Harmful if swallowed.[\[12\]](#)

Always consult the Safety Data Sheet (SDS) for the most current and comprehensive safety information before handling this compound.

Conclusion

5-Amino-2-ethoxybenzoic acid hydrochloride represents a valuable and strategically designed chemical intermediate. While specific literature is sparse, its structure allows for clear and predictable applications in the synthesis of complex organic molecules. By leveraging well-established synthetic transformations like nitration, reduction, and acylation, researchers can effectively utilize this compound as a scaffold to build novel molecular entities with potential applications in pharmaceuticals, materials, and other areas of chemical science. Its utility is derived from the reliable and versatile chemistry of the aminobenzoic acid framework, making it a key addition to the synthetic chemist's toolbox.

References

- Echemi. (n.d.). 5-(2-amino-2-carboxyethyl)-2-ethoxybenzoic acid,hydrochloride.
- Sigma-Aldrich. (n.d.). (4-Ethynylphenyl)boronic acid | 263368-72-5.
- Alfa Chemistry. (n.d.). CAS 263368-72-5 (4-Ethynylphenyl)boronic acid.
- Santa Cruz Biotechnology. (n.d.). 4-Ethynylphenylboronic acid | CAS 263368-72-5.
- CoreSyn. (n.d.). 263368-72-5,4-ethynylphenylboronic acid.
- MilliporeSigma. (n.d.). (4-Ethynylphenyl)boronic acid | 263368-72-5.
- Chem-Impex. (n.d.). 5-Amino-2-methoxybenzoic acid.
- Sigma-Aldrich. (n.d.). 5-Amino-2-hydroxybenzoic acid for synthesis 89-57-6.
- Google Patents. (n.d.). Method for synthesizing 5-amino-2,4-dihydroxybenzoic acid.
- Chemsrvc. (n.d.). CAS#:6291-36-7 | 5-amino-2-hydroxybenzoic acid,hydrochloride.
- MilliporeSigma. (n.d.). 2-Amino-5-methoxybenzoic acid 97 6705-03-9.
- Chem-Impex. (n.d.). 5-Amino-2-nitrobenzoic acid.
- Benchchem. (n.d.). Synthesis routes of 2-Amino-5-methoxybenzoic acid.
- Chem-Impex. (n.d.). 2-Amino-5-Methoxybenzoic Acid: A Versatile Research Compound.
- Google Patents. (n.d.). An Improved Process For The Preparation Of 5 Amino 2 Hydroxy Beczoic Acid (Mesalamine).
- ChemicalBook. (n.d.). 2-Amino-5-methoxybenzoic acid synthesis.
- Hit2Lead. (n.d.). **5-amino-2-ethoxybenzoic acid hydrochloride** | CAS# 1269053-30-6.
- PubChem. (n.d.). 4-Amino-5-chloro-2-ethoxybenzoic acid | C9H10ClNO3.
- Wikipedia. (n.d.). 2-Ethoxybenzoic acid.
- MDPI. (2023). Novel Para-Aminobenzoic Acid Analogs and Their Potential Therapeutic Applications.
- Guidechem. (2020). What are the applications of 5-Amino-2-chlorobenzoic acid?.
- Benchchem. (n.d.). The Dawn of Novel Benzoic Acid Derivatives: A Technical Guide to the Synthesis and Discovery of 2-(acetyloxy)-5-amino Congeners.
- ACS Publications. (n.d.). New Esters of 4-Amino-5-chloro-2-methoxybenzoic Acid as Potent Agonists and Antagonists for 5-HT4 Receptors. Journal of Medicinal Chemistry.
- EPA. (n.d.). Benzoic acid, 5-amino-2-chloro-4-sulfo- Properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. chemimpex.com \[chemimpex.com\]](https://chemimpex.com)
- [2. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [3. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [4. Pannellum \[cdn.biola.edu\]](https://cdn.biola.edu)
- [5. You are being redirected... \[hit2lead.com\]](https://hit2lead.com)
- [6. 2-Ethoxybenzoic acid - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [7. Synthesis routes of 2-Amino-5-methoxybenzoic acid \[benchchem.com\]](https://benchchem.com)
- [8. 2-Amino-5-methoxybenzoic acid synthesis - chemicalbook \[chemicalbook.com\]](https://chemicalbook.com)
- [9. ips.gov.mt \[ips.gov.mt\]](https://ips.gov.mt)
- [10. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [11. Page loading... \[wap.guidechem.com\]](https://wap.guidechem.com)
- [12. 4-Amino-5-chloro-2-ethoxybenzoic acid | C9H10ClNO3 | CID 10536658 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Introduction: The Strategic Value of Substituted Anthranilic Acid Scaffolds]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3095791/docs#introduction-the-strategic-value-of-substituted-anthranilic-acid-scaffolds\]](https://www.benchchem.com/product/b3095791/docs#introduction-the-strategic-value-of-substituted-anthranilic-acid-scaffolds)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)